

An In-depth Technical Guide to the Physical Properties of 3,4-Diethylhexane

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Compound of Interest

Compound Name: 3,4-Diethylhexane

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This technical guide provides a comprehensive overview of the core physical properties of **3,4-diethylhexane** (CAS RN: 19398-77-7), a branched alkane with the chemical formula C₁₀H₂₂. [1][2][3] The information presented herein is intended to support research, development, and quality control activities where this compound is utilized.

Core Physical Properties of 3,4-Diethylhexane

The following table summarizes the key physical properties of **3,4-diethylhexane**, compiled from various sources. These parameters are fundamental for its application in various industrial and laboratory settings, including its use as a solvent and in the production of plastics and polymers.[1]

Physical Property	Value	Units
Molecular Formula	C10H22	-
Molecular Weight	142.28	g/mol
Boiling Point	162	°C
Melting Point	-53.99	°C
Density	0.75	g/cm ³
Refractive Index	1.4190 - 1.4210	-
Flash Point	85.8	°C
Vapor Pressure	2.81	mmHg at 25°C

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization and application of chemical compounds. The following sections detail the general experimental methodologies for measuring the key physical properties of alkanes like **3,4-diethylhexane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For alkanes, a common and effective method for boiling point determination is the Thiele tube method, which is advantageous for requiring only a small sample volume.^[4]

Methodology:

- A small sample of **3,4-diethylhexane** is placed in a small glass vial (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The vial is attached to a thermometer, and the assembly is heated in a Thiele tube containing a high-boiling point oil.^[4]

- As the temperature rises, air trapped in the capillary tube will be expelled.
- The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary tube.[4]
- The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow range. The melting point of **3,4-diethylhexane**, being a low-melting solid, can be determined using a capillary melting point apparatus.[5][6]

Methodology:

- A small, finely powdered sample of solidified **3,4-diethylhexane** is packed into a capillary tube.[5]
- The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block with a thermometer.[5]
- The sample is heated slowly, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[5][6] A slow heating rate is crucial for an accurate measurement.[5]

Density Determination

Density is the mass of a substance per unit volume. The density of liquid alkanes can be precisely measured using a vibrating tube densimeter.[7][8]

Methodology:

- A sample of **3,4-diethylhexane** is introduced into a U-shaped tube within the densimeter.
- The tube is electronically excited to vibrate at its natural frequency.

- The frequency of vibration is dependent on the mass of the tube and its contents.
- By measuring the change in the vibration frequency upon introduction of the sample, the density of the liquid can be accurately calculated.[7] This method allows for measurements over a range of temperatures.[7]

Refractive Index Determination

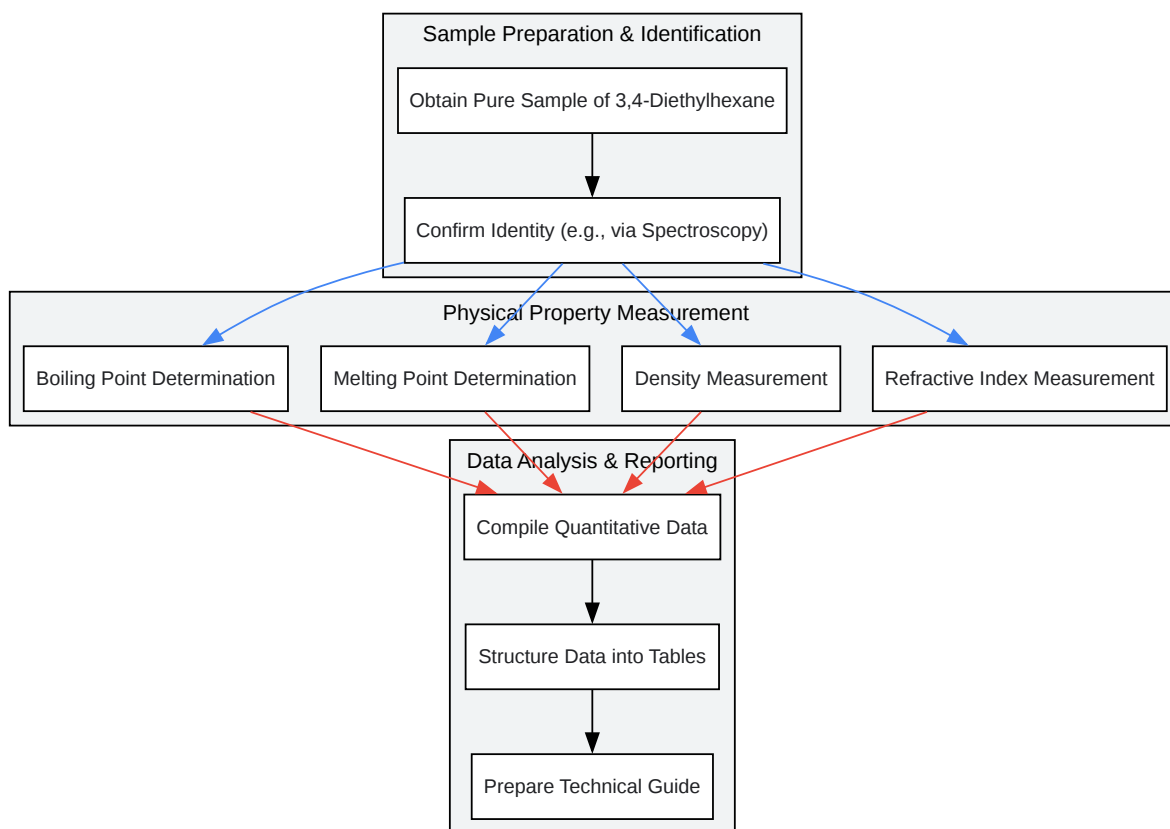
The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a valuable physical property for identifying and assessing the purity of liquid compounds.[9] An Abbe refractometer is commonly used for this measurement.

Methodology:

- A few drops of **3,4-diethylhexane** are placed on the prism of the Abbe refractometer.
- Light of a specific wavelength (typically the sodium D-line at 589 nm) is passed through the sample.[9]
- The refractometer measures the angle at which the light is refracted.
- This angle is used to calculate the refractive index of the liquid.
- Since the refractive index is temperature-dependent, the temperature of the sample is controlled and recorded.[9]

Logical Workflow for Physical Property Analysis

The following diagram illustrates the logical workflow for the determination and reporting of the physical properties of **3,4-diethylhexane**.




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